

Application Note: Forensic Fingerprinting of Weathered Oil Spills using 1e,4a-Dimethyladamantane

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Compound of Interest

Compound Name: 1e,4a-Dimethyladamantane

CAS No.: 24145-88-8

Cat. No.: B13898851

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Executive Summary

In the aftermath of an oil spill, "weathering" processes—evaporation, dissolution, and biodegradation—rapidly alter the chemical composition of petroleum, often erasing the standard biomarkers (n-alkanes and isoprenoids) used for source identification. This application note details the use of **1e,4a-Dimethyladamantane** (cis-1,4-DMA), a specific isomer of the diamondoid class, as a recalcitrant "super-biomarker."

Because of its unique thermodynamic stability and resistance to biodegradation, the ratio of **1e,4a-Dimethyladamantane** to its isomers provides a non-alterable "DNA fingerprint" for crude oils, allowing forensic scientists to positively link severely weathered spill residues to their original source when traditional methods fail.

Scientific Mechanism: The "Geochemical Clock" The Diamondoid Advantage

Diamondoids are saturated, cage-like hydrocarbons (tricyclic and higher) that mimic the crystal lattice of diamond.[1][2] Their rigid structure confers exceptional thermal and biological stability. While bacteria rapidly consume linear alkanes (e.g.,

) and isoprenoids (e.g., Pristane/Phytane), diamondoids persist in the environment for decades.

The 1e,4a-Dimethyladamantane Isomer

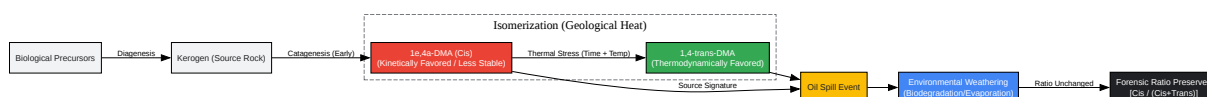
Dimethyladamantanes (DMAs, formula

) exist as multiple isomers. The 1,4-DMA isomer pair is of particular forensic interest due to the thermodynamic differences between its stereoisomers:

- **1e,4a-Dimethyladamantane** (cis-1,4-DMA): The methyl group at the secondary carbon (C4) is in an axial orientation relative to the bridgehead methyl (C1). This creates steric strain, making it thermodynamically less stable.
- **1e,1e-Dimethyladamantane** (trans-1,4-DMA): Both methyl groups occupy equatorial-like positions (or minimize transannular strain), making it thermodynamically more stable.

The Forensic Logic: During the geological formation of oil (catagenesis), heat drives the isomerization of the unstable cis form (1e,4a) to the stable trans form. Therefore, the concentration ratio of 1e,4a / (1e,4a + trans) acts as a fixed "maturity parameter" specific to the source rock's thermal history. Since weathering (evaporation/bacteria) does not generate the heat required to isomerize these cages, this ratio remains constant from the moment the oil leaves the tanker to when it is collected from a beach years later.

Mechanistic Pathway Diagram



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Caption: The geological evolution of 1e,4a-DMA and its preservation through environmental weathering events.

Protocol: Quantitative Extended Diamondoid Analysis (QEDA)

Objective: Isolate and quantify **1e,4a-Dimethyladamantane** from a weathered tar ball or sediment sample.

Reagents and Standards

- Solvents: Dichloromethane (DCM), n-Hexane (HPLC Grade).
- Internal Standard (ISTD): Adamantane-d16 or Cholan-d4 (Deuterated standards are crucial for quantitation).
- Adsorbents: Activated Silica Gel (100-200 mesh), Alumina (neutral).

Sample Preparation Workflow

Step 1: Extraction

- Weigh 1–5 g of sediment or 0.1 g of oil/tar.
- Add surrogate standards (e.g., o-terphenyl) to monitor recovery.
- Extract with DCM using ultrasonic extraction (3 x 15 min) or Soxhlet extraction (16 hours).
- Concentrate extract to ~1 mL using a rotary evaporator or nitrogen blow-down.

Step 2: Deasphalting (Pre-fractionation)

- Precipitate asphaltenes by adding excess n-hexane (40:1 ratio) to the extract.
- Allow to stand for 12 hours; filter through a 0.45 µm PTFE filter.
- The filtrate (Maltenes) contains the diamondoids.

Step 3: SARA Fractionation (Isolation of Saturates) Diamondoids co-elute with other hydrocarbons; isolating the saturated fraction is critical.

- Prepare a glass column with activated silica gel (top) and alumina (bottom).
- Load the hexane-soluble maltenes onto the column.
- Elute Fraction 1 (Saturates): Add 20 mL n-hexane. Collect this fraction. (Diamondoids are in this fraction).^{[1][2][3][4]}
- Note: Discard or store Fraction 2 (Aromatics) and Fraction 3 (Resins) as they are not needed for this specific analysis.
- Concentrate Fraction 1 to exactly 1.0 mL. Add Internal Standard (Adamantane-d16) prior to GC injection.

Instrumental Analysis (GC-MS/MS)

Standard GC-MS (SIM mode) often fails to resolve 1e,4a-DMA from co-eluting complex branched alkanes in weathered oil. Triple Quadrupole (GC-MS/MS) or GCxGC-TOFMS is recommended.

Instrument: Agilent 7890B GC / 7000D Triple Quad MS (or equivalent). Column: DB-5ms UI (60m x 0.25mm x 0.25µm). A longer column (60m) is preferred for isomer separation.

GC Parameters:

- Injector: Splitless, 280°C.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
 - 40°C (hold 2 min)
 - Ramp 4°C/min to 300°C
 - Hold 10 min.

MS/MS Parameters (MRM Mode): Diamondoids fragment heavily. The molecular ion () is often weak, but specific transitions improve selectivity.

Target Compound	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Dwell Time (ms)
1e,4a-DMA (cis)	164.0	149.1	10	50
1e,4a-DMA (cis)	164.0	107.1	15	50
1,4-trans-DMA	164.0	149.1	10	50
Adamantane-d16 (ISTD)	152.0	136.1	10	50

Note: The 164 → 149 transition corresponds to the loss of a methyl group (), which is the base peak for dimethyladamantanes.

Data Interpretation & Forensic Decision Logic[5][6]

Identification

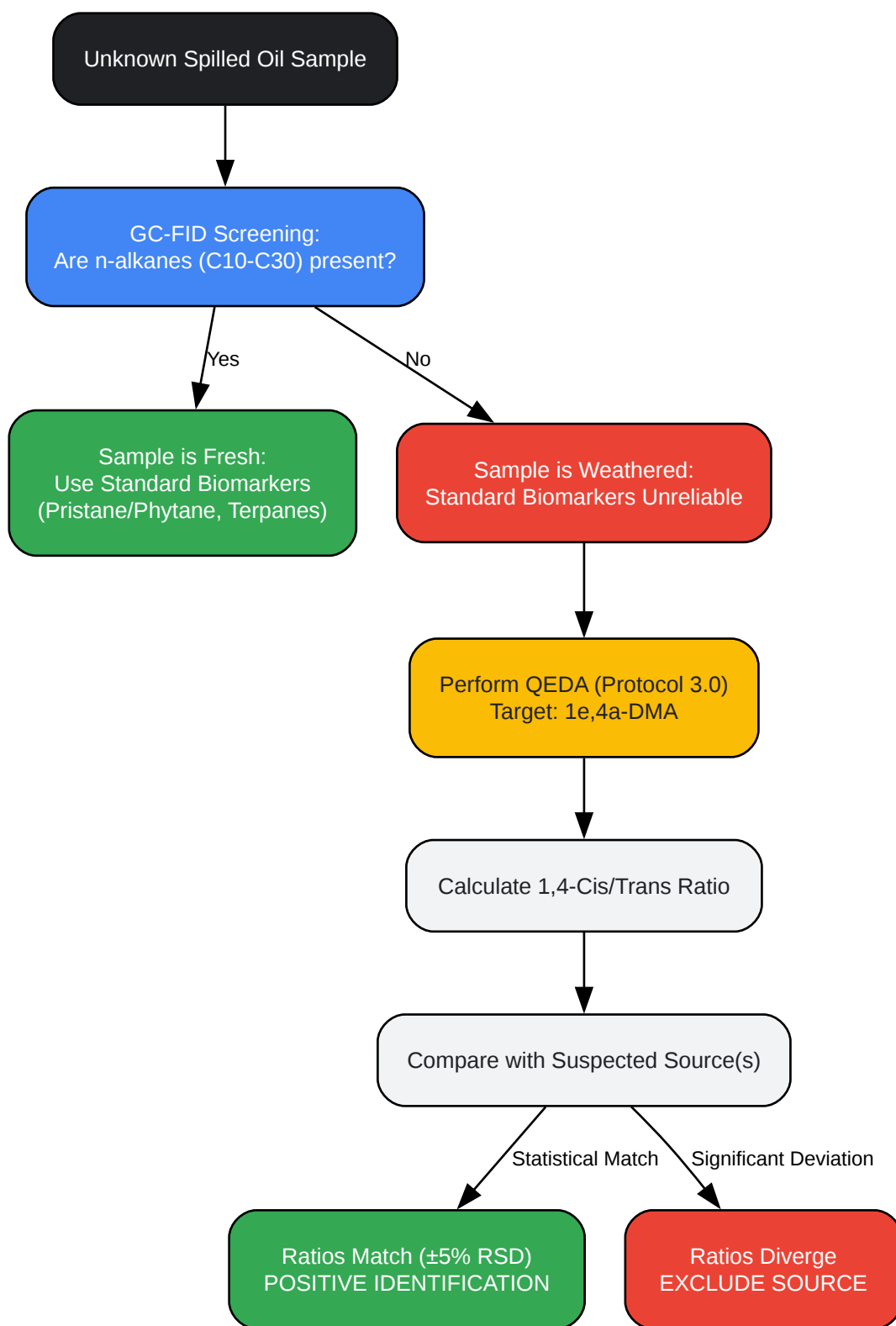
1e,4a-Dimethyladamantane typically elutes after 1,3-DMA and before 1,2-DMA on a standard DB-5 column.

- Validation: Compare retention time (RT) and ion ratio (149/107) with a certified reference standard (e.g., from Chiron AS or Wellington Labs).

Calculation of Diagnostic Ratios

Calculate the Dimethyladamantane Index 1 (DMAI-1) or the specific 1,4-Isomer Ratio:

Forensic Decision Tree



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Caption: Forensic workflow for selecting 1e,4a-DMA analysis based on sample weathering state.

Case Study Application

Scenario: A tar ball is found on a coastline 2 years after a tanker collision. The tanker carried "Crude A." Local authorities suspect the tar ball might be from natural seeps ("Source B") or the tanker ("Source A").

Analysis:

- n-Alkanes: Completely absent in the tar ball (biodegraded).
- Hopanes: Degraded (demethylated hopanes present).
- Diamondoids:
 - Source A (Tanker): High maturity oil. High thermal stress converted most cis to trans.
 - Ratio (1e,4a / Total 1,4): 0.15
 - Source B (Seep): Low maturity. Less thermal stress.
 - Ratio (1e,4a / Total 1,4): 0.45
 - Tar Ball:
 - Ratio (1e,4a / Total 1,4): 0.16

Conclusion: The tar ball matches the maturity profile of the Tanker (Source A). The diamondoid ratio survived 2 years of weathering that destroyed other markers.

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